

# Essential Safety and Logistics for Handling 2-Propylaniline

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## Compound of Interest

Compound Name: 2-Propylaniline

Cat. No.: B158001

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For researchers, scientists, and drug development professionals, ensuring safety and efficiency in the laboratory is paramount. This guide provides comprehensive, step-by-step instructions for the safe handling and disposal of **2-Propylaniline**, a chemical that requires careful management due to its potential hazards.

**2-Propylaniline** is classified as a substance that can cause skin and serious eye irritation, and may also lead to respiratory irritation.<sup>[1][2][3]</sup> It is harmful if swallowed, inhaled, or in contact with skin.<sup>[2][4]</sup> Adherence to proper safety protocols is therefore essential to minimize risk and ensure a safe laboratory environment.

## Chemical and Physical Properties of 2-Propylaniline

A clear understanding of the physical and chemical properties of **2-Propylaniline** is foundational for its safe handling.

Property	Value
Molecular Formula	C9H13N
Molecular Weight	135.21 g/mol
Appearance	Colorless to light yellow clear liquid[2]
Boiling Point	222-224 °C[5]
Flash Point	98 °C (208.4 °F) - closed cup[1]
Density	0.96 g/mL at 25 °C[5]
CAS Number	1821-39-2[1]

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is the most critical line of defense against exposure to **2-Propylaniline**.

Body Part	Required PPE	Specifications and Standards
Eyes/Face	Safety glasses with side-shields or a face shield.	Must conform to EN166 (EU) or be NIOSH (US) approved. <a href="#">[1]</a>
Skin	Chemical-resistant gloves and protective clothing.	Gloves must be inspected prior to use and satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374. <a href="#">[1]</a> Protective clothing should cover the body, including arms and legs. <a href="#">[6]</a>
Respiratory	Air-purifying respirator.	A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended where risk assessment shows it is appropriate. <a href="#">[1]</a> If a respirator is the sole means of protection, a full-face supplied air respirator should be used. <a href="#">[1]</a>

## Operational Plan for Handling 2-Propylaniline

A systematic approach to handling **2-Propylaniline**, from preparation to disposal, is crucial for laboratory safety.

### 1. Preparation:

- Ensure that a proper risk assessment has been conducted.
- Work in a well-ventilated area, preferably under a chemical fume hood.
- Verify that an eyewash station and safety shower are readily accessible.[\[7\]](#)[\[8\]](#)

- Inspect all PPE for integrity before use.[\[1\]](#)
- Have spill containment materials, such as inert absorbent material (sand, silica gel), readily available.[\[1\]](#)[\[9\]](#)

## 2. Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Do not inhale vapors or mist.[\[1\]](#)
- Wash hands thoroughly after handling the substance.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Store in a cool, dry, and well-ventilated place.[\[1\]](#)

## 3. Disposal:

- Dispose of **2-Propylaniline** and its containers as hazardous waste.[\[1\]](#)
- Do not allow the product to enter drains.[\[1\]](#)
- Surplus and non-recyclable solutions should be handled by a licensed disposal company.[\[1\]](#)
- Contaminated gloves and clothing should be disposed of in accordance with applicable laws and good laboratory practices.[\[1\]](#)
- Uncleaned containers should be treated as the product itself.[\[1\]](#)

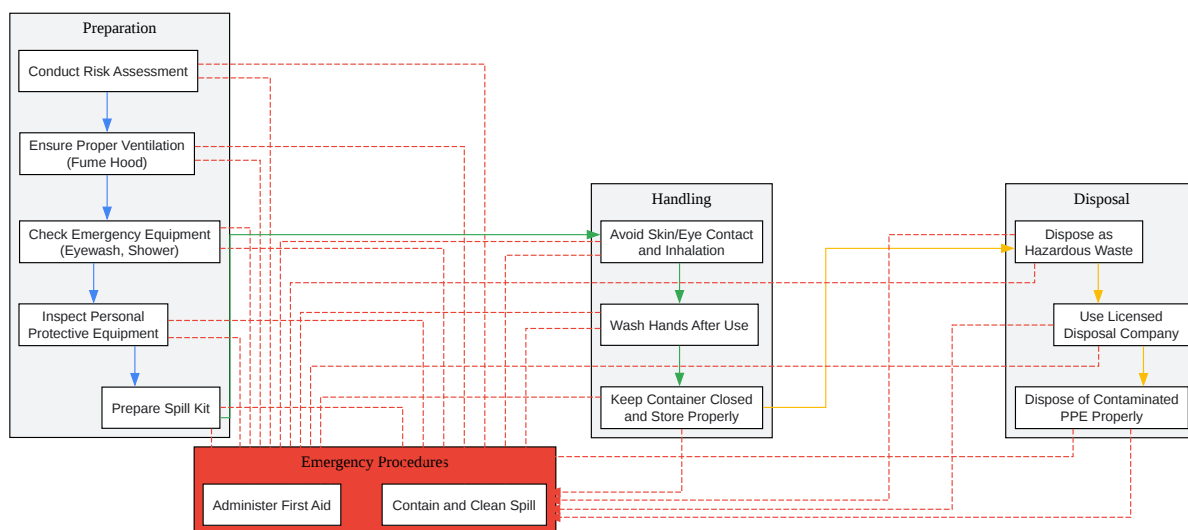
# First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for at least 15 minutes.[1][4] Remove contact lenses, if present and easy to do.[1][4] Continue rinsing and consult a physician.[1][4]
Skin Contact	Wash off with soap and plenty of water.[1][10] Remove contaminated clothing and wash it before reuse.[4] If skin irritation occurs, get medical advice/attention.[4]
Inhalation	Move the person into fresh air.[1][10] If not breathing, give artificial respiration.[1][10] Consult a physician.[1]
Ingestion	Rinse mouth with water.[1] Never give anything by mouth to an unconscious person.[1] Consult a physician.[1]

## Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **2-Propylaniline**.



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Caption: Workflow for the safe handling of **2-Propylaniline**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 2-Propylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158001#personal-protective-equipment-for-handling-2-propylaniline]

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